

In-Depth Technical Guide: Solubility and Biochemical Context of 3-Cyclopentyl-3-oxopropanenitrile

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Compound of Interest		
Compound Name:	3-Cyclopentyl-3-oxopropanenitrile	
Cat. No.:	B009449	Get Quote

This technical guide provides a detailed overview of the solubility of **3-Cyclopentyl-3-oxopropanenitrile**, aimed at researchers, scientists, and professionals in drug development. The document outlines available quantitative solubility data, standardized experimental protocols for solubility determination, and a relevant biochemical pathway involving the target compound.

Quantitative Solubility Data

The solubility of a compound is a critical physicochemical property that influences its behavior in various scientific applications, including reaction kinetics, formulation development, and biological assays. Currently, publicly available quantitative solubility data for **3-Cyclopentyl-3-oxopropanenitrile** is limited. The following table summarizes the known data.

Solvent	Temperature (°C)	Solubility (g/L)
Water	25	4.4 (Slightly soluble)

It is important to note that extensive quantitative solubility data for **3-Cyclopentyl-3-oxopropanenitrile** in a wide range of organic solvents is not readily available in peer-reviewed literature or chemical databases. The data presented is based on the available information.



Experimental Protocols

For researchers seeking to determine the solubility of **3-Cyclopentyl-3-oxopropanenitrile** in specific solvents, the following is a detailed, generalized experimental protocol based on the equilibrium solubility method.

Objective: To determine the equilibrium solubility of **3-Cyclopentyl-3-oxopropanenitrile** in a given solvent at a specified temperature.

Materials:

- 3-Cyclopentyl-3-oxopropanenitrile (solid)
- Selected solvent of interest (e.g., ethanol, DMSO, acetone, etc.)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (or other quantitative analytical method)
- Volumetric flasks and pipettes
- Syringe filters (0.45 μm)

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of solid 3-Cyclopentyl-3-oxopropanenitrile to a vial containing a
 known volume of the selected solvent. The excess solid is crucial to ensure that the
 solution reaches saturation.



Securely cap the vials to prevent solvent evaporation.

Equilibration:

- Place the vials in a constant temperature shaker or incubator set to the desired temperature (e.g., 25 °C or 37 °C).
- Allow the mixture to equilibrate for a sufficient period (typically 24-72 hours) to ensure that the dissolution and precipitation rates reach equilibrium. The exact time may need to be determined empirically.

Phase Separation:

- After equilibration, remove the vials and allow the undissolved solid to settle.
- To ensure complete separation of the solid from the liquid phase, centrifuge the vials at a high speed (e.g., 10,000 rpm) for a specified duration (e.g., 15 minutes).

· Sample Collection and Dilution:

- Carefully withdraw an aliquot of the clear supernatant using a pipette.
- \circ Filter the collected supernatant through a 0.45 μm syringe filter to remove any remaining solid microparticles.
- Accurately dilute the filtered supernatant with the same solvent in a volumetric flask to a concentration that falls within the linear range of the analytical method.

Quantification:

- Analyze the diluted sample using a pre-validated HPLC method (or another suitable quantitative technique) to determine the concentration of 3-Cyclopentyl-3oxopropanenitrile.
- Prepare a calibration curve using standard solutions of known concentrations of 3 Cyclopentyl-3-oxopropanenitrile to accurately quantify the concentration in the sample.

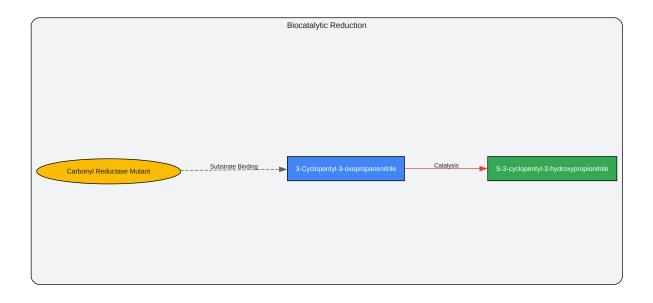
Calculation:



 Calculate the original concentration of the saturated solution by taking the dilution factor into account. This value represents the solubility of the compound in the chosen solvent at the specified temperature.

Biochemical Pathway

While **3-Cyclopentyl-3-oxopropanenitrile** is primarily known as a chemical intermediate, it has been identified as a substrate in a specific enzymatic reaction. The following diagram illustrates the biocatalytic reduction of **3-Cyclopentyl-3-oxopropanenitrile**.



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Caption: Enzymatic reduction of **3-Cyclopentyl-3-oxopropanenitrile**.

This pathway demonstrates the conversion of **3-Cyclopentyl-3-oxopropanenitrile** to S-3-cyclopentyl-3-hydroxypropionitrile, a reaction catalyzed by a carbonyl reductase mutant[1]. This type of biocatalysis is relevant in the synthesis of chiral molecules for pharmaceutical applications.



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References

- 1. CN112852768B Carbonyl reductase mutants and their applications Google Patents [patents.google.com]
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